Proper Disposal of Rufast: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Rufast*
CAS No.:	*103833-18-7*
Cat. No.:	*B1664350*

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This document provides essential safety and logistical information for the proper disposal of products marketed under the brand name "**Rufast**." It is crucial to note that "**Rufast**" is used for at least two distinct products: an insecticide containing Acrinathrin and a pharmaceutical oral solution containing Rupatadine. The disposal procedures for these substances are significantly different due to their distinct chemical properties and regulatory classifications. This guide will address the proper disposal procedures for both, ensuring the safety of laboratory personnel and the environment.

Rufast Insecticide (Active Ingredient: Acrinathrin)

Rufast insecticide, containing the active ingredient Acrinathrin, is a synthetic pyrethroid used for controlling mites and other insects.[1] It is classified as a hazardous substance, toxic to aquatic life with long-lasting effects.[2][3] Therefore, its disposal must be handled with extreme care and in accordance with all applicable local, state, and federal regulations.

Quantitative Data Summary

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Parameter	Value/Instruction	Citation
UN Number	3082	[4]
Hazard Class	9 (Miscellaneous hazardous materials)	[4]
Packing Group	III	[4]
Environmental Hazards	Marine Pollutant, Very toxic to aquatic life with long lasting effects.	[2][3]
Personal Protective Equipment (PPE)	Chemical resistant gloves, eye protection, protective clothing.	[3][5]
Primary Disposal Method	Removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.	[2]
Container Disposal	Triple-rinse with an appropriate solvent, collecting the rinsate as hazardous waste. Puncture and dispose of the container in accordance with local regulations. Never reuse empty containers.	[6][7]

Experimental Protocols

Spill Cleanup Protocol:

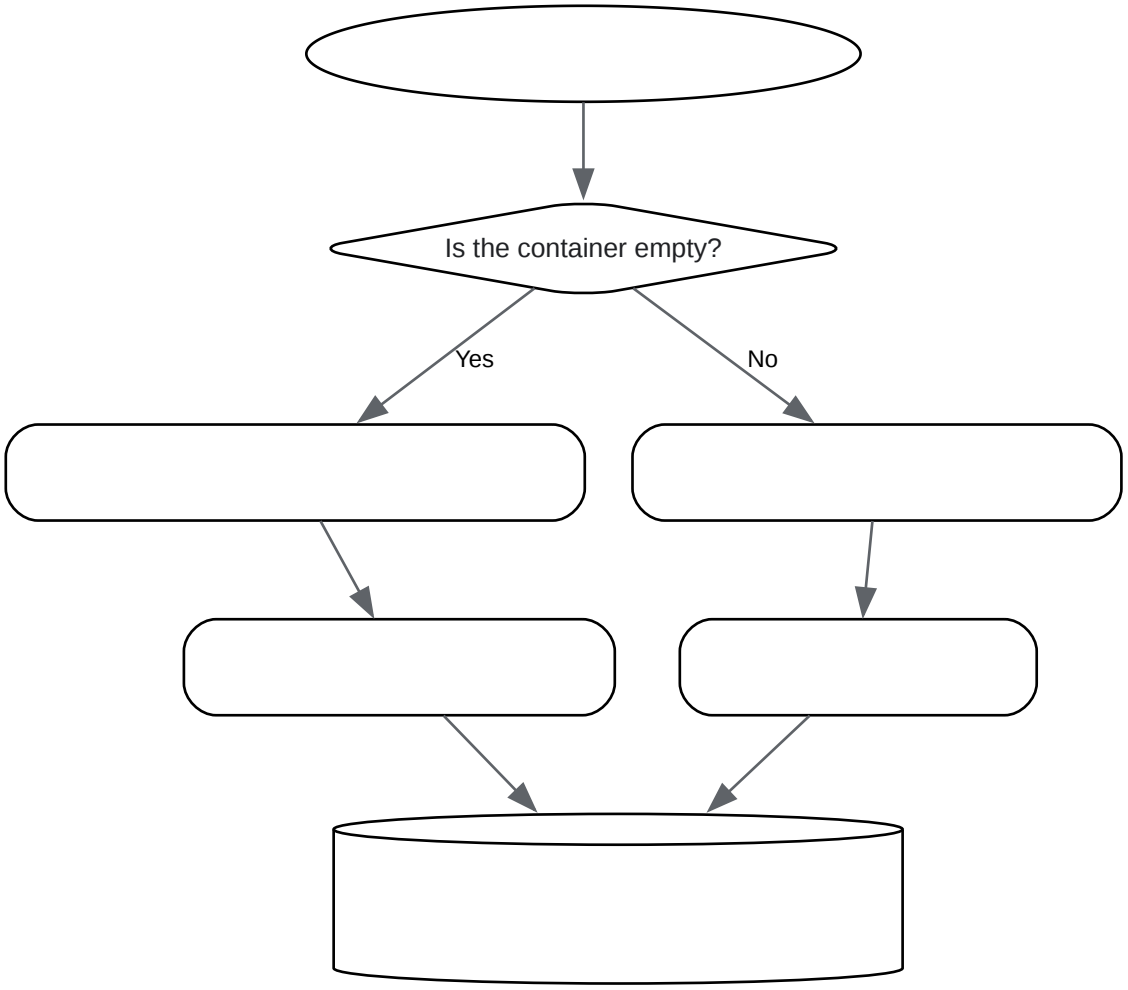
In the event of a spill of **Rufast** insecticide, the following steps should be taken:

- Ensure Personal Safety: Immediately put on the required Personal Protective Equipment (PPE), including chemical-resistant gloves, eye protection, and protective clothing.[3]
- Contain the Spill: Prevent the spill from spreading and from entering drains or waterways.[2]

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- Absorb the Spill: Use an inert absorbent material, such as sand, earth, or vermiculite, to absorb the spilled liquid.
- Collect Waste: Carefully collect the absorbed material and any contaminated soil into a sealable, properly labeled container for hazardous waste.[2]
- Decontaminate the Area: Clean the spill area with a detergent and water solution. Collect the cleaning solution as hazardous waste.
- Dispose of Waste: Dispose of all contaminated materials as hazardous waste through a licensed disposal facility.[2]

Disposal Workflow



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Caption: Disposal workflow for **Rufast** Insecticide (Acrinathrin).

Rufast Oral Solution (Active Ingredient: Rupatadine)

Rufast oral solution contains Rupatadine, an antihistamine used for the symptomatic treatment of allergic rhinitis and urticaria.[8] As a pharmaceutical product, its disposal is governed by regulations for medicinal waste. Improper disposal can lead to environmental contamination and potential harm to human health.[9]

Quantitative Data Summary

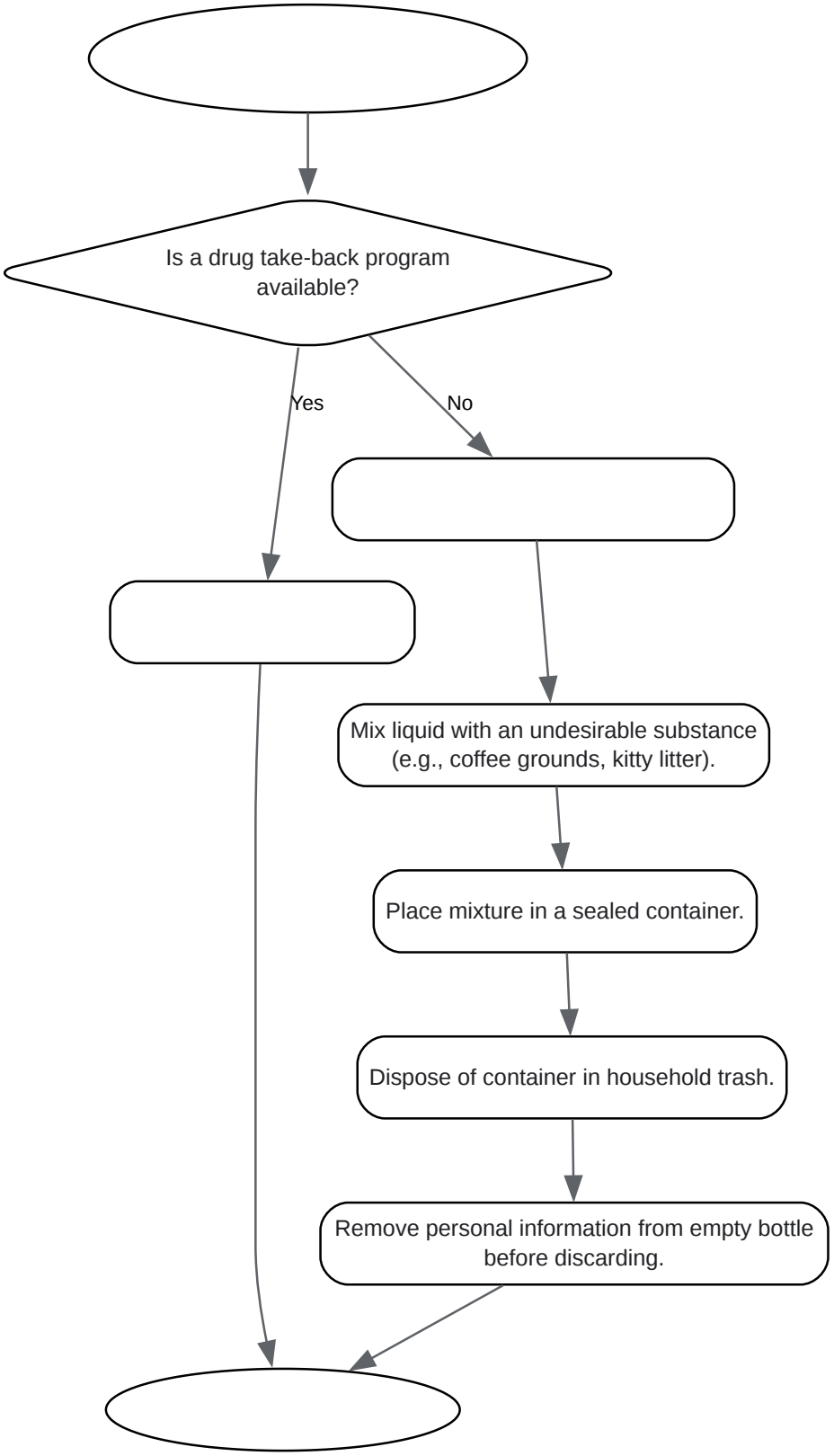
Parameter	Disposal Method	Citation
Primary Recommended Disposal	Drug take-back programs sponsored by communities or law enforcement.	[10][11]
Alternative Disposal (if take-back is unavailable)	Dispose in household trash after taking precautions.	[10]
Household Trash Disposal Steps	1. Mix the liquid with an undesirable substance (e.g., dirt, cat litter, used coffee grounds). 2. Place the mixture in a sealed container (e.g., resealable plastic bag). 3. Throw the container in the household trash. 4. Remove all personal information from the prescription label on the empty bottle before disposing of it.	[10][11]
Prohibited Disposal Methods	Do not pour down the sink or toilet unless specifically instructed to do so by the product labeling.	[10][12]

Experimental Protocols

There are no experimental protocols for the disposal of **Rufast** oral solution in a laboratory setting beyond the recommended disposal procedures for pharmaceutical waste. The primary goal is to prevent the active pharmaceutical ingredient from entering the water supply and to render the medication unappealing and irretrievable.

Disposal Workflow

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Caption: Disposal decision workflow for **Rufast** Oral Solution (Rupatadine).

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